

solubility of 3-Ethoxy-N,N-diethylaniline in organic solvents

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Compound of Interest

Compound Name: **3-Ethoxy-N,N-diethylaniline**

Cat. No.: **B042518**

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An In-Depth Technical Guide to the Solubility of **3-Ethoxy-N,N-diethylaniline** in Organic Solvents

Abstract

This technical guide provides a comprehensive overview of the solubility characteristics of **3-Ethoxy-N,N-diethylaniline** (CAS No. 1864-92-2), a versatile intermediate in the synthesis of various dyes and organic materials.^{[1][2][3][4]} While specific quantitative solubility data for this compound is not extensively documented in publicly available literature, this guide delineates its theoretical solubility profile based on fundamental principles of chemical interactions. Furthermore, it offers detailed, field-proven experimental protocols for the precise determination of its solubility in a range of organic solvents. This document is intended for researchers, scientists, and drug development professionals who require a thorough understanding of this compound's behavior in solution for applications in synthesis, purification, and formulation.

Introduction to 3-Ethoxy-N,N-diethylaniline

3-Ethoxy-N,N-diethylaniline is an aniline derivative characterized by the presence of an ethoxy group and a diethylamino group on the benzene ring.^[1] This substitution pattern makes it a potent electron-donating molecule and a valuable building block in organic synthesis.^[1] Its primary applications lie in its role as a key precursor in the synthesis of triarylmethane and xanthene dyes, where it influences the chromophore's electronic properties and, consequently, the absorption and fluorescence characteristics of the final dye molecule.^[1] A comprehensive understanding of its solubility is paramount for optimizing reaction conditions, developing

purification strategies such as crystallization, and for its use in the formulation of organic electronic materials.^[1]

Chemical Structure and Properties:

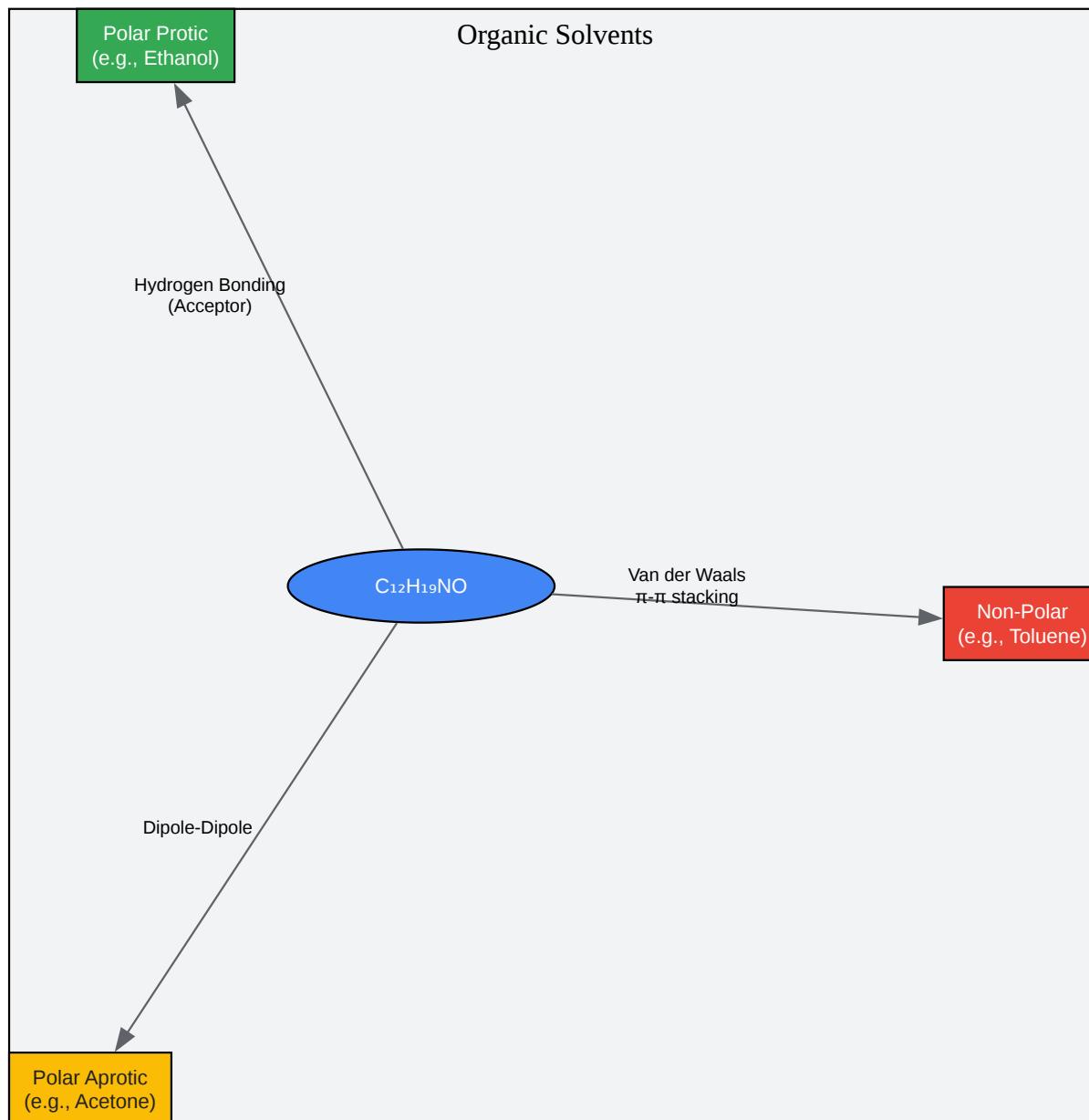
- Molecular Formula: C₁₂H₁₉NO^{[4][5]}
- Molecular Weight: 193.29 g/mol ^{[1][4][5]}
- Appearance: Typically a liquid, though some sources describe it as a solid.^{[2][6]}
- CAS Number: 1864-92-2^{[1][2][3][4][5]}

Theoretical Solubility Profile

The solubility of a compound is governed by the principle of "like dissolves like," which suggests that substances with similar polarities and intermolecular forces are more likely to be soluble in one another.^[7] The molecular structure of **3-Ethoxy-N,N-diethylaniline**, featuring both polar (ethoxy and diethylamino groups) and non-polar (benzene ring and ethyl chains) regions, suggests a nuanced solubility profile across a spectrum of organic solvents.

- Non-Polar Solvents (e.g., Hexane, Toluene, Benzene): The presence of the benzene ring and the ethyl groups on both the ether and amine functionalities suggests that **3-Ethoxy-N,N-diethylaniline** will exhibit good solubility in non-polar aromatic solvents like toluene and benzene through van der Waals forces and pi-pi stacking interactions. Its solubility in aliphatic non-polar solvents like hexane is expected to be moderate.
- Polar Aprotic Solvents (e.g., Acetone, Ethyl Acetate, Tetrahydrofuran (THF), Dimethylformamide (DMF)): These solvents can engage in dipole-dipole interactions with the polar C-O and C-N bonds of **3-Ethoxy-N,N-diethylaniline**. Therefore, good solubility is anticipated in this class of solvents.
- Polar Protic Solvents (e.g., Methanol, Ethanol, Isopropanol): The nitrogen and oxygen atoms in **3-Ethoxy-N,N-diethylaniline** possess lone pairs of electrons and can act as hydrogen bond acceptors. Polar protic solvents, which are hydrogen bond donors, are therefore expected to be effective at solvating this molecule. Aniline and its derivatives are generally soluble in alcohols.^[8]

The following diagram illustrates the key intermolecular interactions influencing the solubility of **3-Ethoxy-N,N-diethylaniline** in different solvent classes.



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Caption: Intermolecular forces governing solubility.

Experimental Determination of Solubility

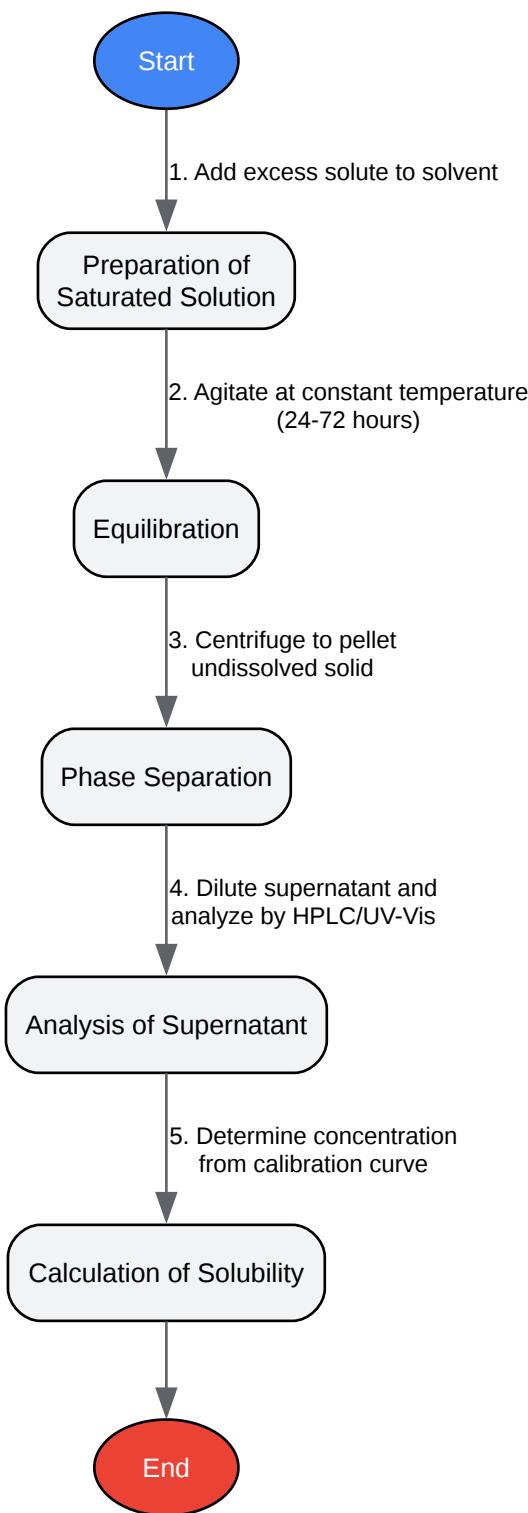
To obtain precise quantitative solubility data, a systematic experimental approach is necessary. The equilibrium shake-flask method is a widely accepted and reliable technique for this purpose.^[7]

Materials and Equipment

- **3-Ethoxy-N,N-diethylaniline** (high purity)
- Selected organic solvents (analytical grade)
- Analytical balance
- Vials with screw caps
- Thermostatically controlled shaker bath
- Centrifuge
- Calibrated pipettes
- Volumetric flasks
- High-Performance Liquid Chromatography (HPLC) system with a UV detector or a UV-Vis spectrophotometer

Experimental Workflow: Shake-Flask Method

The following diagram outlines the key steps in the experimental determination of solubility using the shake-flask method.

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Caption: Workflow for the shake-flask solubility determination method.

Detailed Step-by-Step Protocol

- Preparation of Saturated Solutions:
 - Add an excess amount of **3-Ethoxy-N,N-diethylaniline** to a series of vials, each containing a known volume of a different organic solvent. The presence of undissolved solute should be clearly visible.
 - Seal the vials tightly to prevent solvent evaporation.[\[7\]](#)
- Equilibration:
 - Place the vials in a constant temperature shaker bath, for instance, at 25 °C or 37 °C.
 - Agitate the samples for a sufficient duration to ensure equilibrium is reached, typically between 24 to 72 hours.[\[7\]](#)
- Sample Processing:
 - After the equilibration period, allow the vials to stand undisturbed for a short time to permit the excess solid to settle.
 - To ensure complete separation of the solid and liquid phases, centrifuge the vials at a high speed.[\[7\]](#)
 - Carefully withdraw a known volume of the clear supernatant using a calibrated pipette.
- Analysis:
 - Dilute the supernatant with a suitable solvent to a concentration that falls within the linear range of the analytical method chosen (e.g., HPLC-UV).[\[7\]](#) Spectroscopic methods like UV-Vis absorption are also widely applicable for determining the concentration of solutes.[\[9\]](#)[\[10\]](#)
 - Prepare a series of standard solutions of **3-Ethoxy-N,N-diethylaniline** with known concentrations.

- Analyze both the standard solutions and the diluted sample solutions using the selected analytical method.
- Calculation of Solubility:
 - Construct a calibration curve by plotting the analytical signal (e.g., absorbance or peak area) versus the concentration of the standard solutions.
 - Determine the concentration of **3-Ethoxy-N,N-diethylaniline** in the diluted sample from the calibration curve.
 - Calculate the original concentration in the saturated supernatant, accounting for the dilution factor. This value represents the solubility of the compound in the specific solvent at the designated temperature, typically expressed in g/L or mol/L.

Safety and Handling

While a specific Safety Data Sheet (SDS) for **3-Ethoxy-N,N-diethylaniline** was not retrieved, the SDS for the closely related compound N,N-diethylaniline provides crucial safety guidance. N,N-diethylaniline is toxic if swallowed, in contact with skin, or if inhaled.[11][12] It can cause skin irritation and may cause irritation to the respiratory tract and eyes.[11][13]

Recommended Precautions:

- Engineering Controls: Use only in a well-ventilated area, preferably under a chemical fume hood.[13]
- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[13] In case of insufficient ventilation, use a suitable respirator.
- Handling: Avoid contact with skin, eyes, and clothing. Do not breathe vapors or mist.[13] Wash hands thoroughly after handling.
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place, away from incompatible materials such as strong acids and oxidizing agents.[13]

Conclusion

This technical guide has provided a detailed framework for understanding and determining the solubility of **3-Ethoxy-N,N-diethylaniline** in organic solvents. While readily available quantitative data is scarce, a strong theoretical basis for its solubility profile can be established based on its molecular structure. The provided experimental protocols offer a robust methodology for researchers to quantitatively assess its solubility, enabling the optimization of its use in synthetic chemistry and materials science. Adherence to strict safety protocols is essential when handling this and related aniline compounds.

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